N-Dodecylpiperidine: A Comprehensive Technical Guide to Physical Properties and Amphiphilic Behavior

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Compound of Interest

Compound Name:	*1-Dodecylpiperidine*
CAS No.:	*5917-47-5*
Cat. No.:	*B1618328*

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Executive Summary

As a Senior Application Scientist navigating the intersection of physical chemistry and formulation science, I frequently evaluate molecules that serve as structural linchpins in drug delivery and materials engineering. N-dodecylpiperidine (CAS: 5917-47-5) is a quintessential example. By tethering a polarizable piperidine headgroup to a highly lipophilic 12-carbon aliphatic chain, this molecule exhibits profound amphiphilic characteristics. This whitepaper deconstructs the physical properties, thermodynamic behaviors, and self-validating experimental methodologies associated with N-dodecylpiperidine, providing researchers with actionable, field-proven insights.

Structural Identity and Fundamental Physical Properties

Understanding the macroscopic behavior of N-dodecylpiperidine requires analyzing its molecular causality. At room temperature, the compound exists as a viscous liquid 1[1]. The

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extensive flexibility of the C12 aliphatic chain prevents the formation of a highly ordered crystalline lattice, maintaining the liquid state despite a relatively high molecular weight.

Table 1: Quantitative Physical Properties of N-Dodecylpiperidine

Property	Value	Mechanistic Causality / Significance	Reference
Molecular Weight	253.47 g/mol	Dictates stoichiometric calculations in micellar formulations.	1[1]
Boiling Point	320.6 °C (760 mmHg)139-140 °C (2 mmHg)	High boiling point is driven by extensive London dispersion forces along the 12-carbon aliphatic chain, requiring significant thermal energy for vaporization.	[[2]](2], 3[3]
Density	0.8348 g/mL (at 20 °C)	Lower than water. The bulky, flexible tail disrupts tight intermolecular packing, increasing the free volume within the liquid phase.	[[3]](3]
Refractive Index	1.4569 ( )	Serves as a critical indicator of purity; reflects the combined polarizability of the piperidine ring and the alkyl chain.	3[3]

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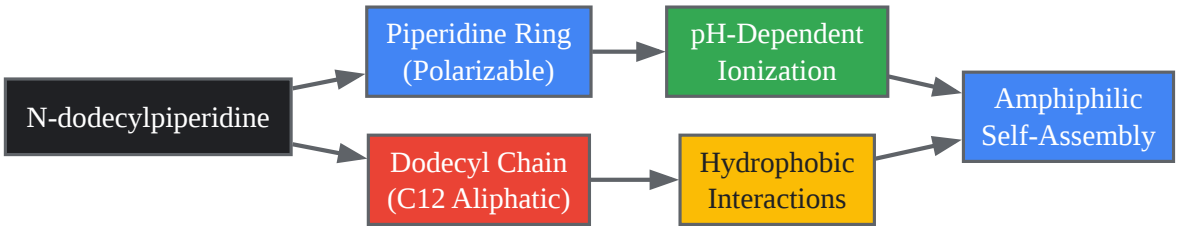
Amphiphilic Thermodynamics and Micellization

When the piperidine nitrogen is protonated (e.g., forming N-dodecylpiperidine hydrochloride in aqueous media), the molecule transforms into a potent cationic surfactant. The thermodynamic drive for self-assembly (micellization) is governed primarily by the hydrophobic effect.

Water molecules surrounding the hydrophobic dodecyl chain are forced into highly ordered, clathrate-like structures, imposing a severe entropic penalty. Aggregation into micelles releases these structured water molecules into the bulk solvent. This results in a large, favorable increase in system entropy (

) that easily overcomes the electrostatic repulsion of the protonated piperidine headgroups [[4]] (4].



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Structural causality driving the amphiphilic behavior of N-dodecylpiperidine.

Self-Validating Experimental Methodologies

In physical chemistry, data is only as reliable as the protocol generating it. To ensure scientific integrity, the following methodologies are designed as self-validating systems, incorporating mandatory internal controls to prevent systemic errors.

Protocol A: Determination of Critical Micelle Concentration (CMC) via Conductimetry

Principle: The specific conductivity (

) of a surfactant solution increases linearly with concentration. However, above the CMC, the rate of increase drops sharply because bulky micelles contribute less to conductivity per monomer unit than free, highly mobile ions [[5]](5].

Step-by-Step Methodology:

- Preparation: Synthesize N-dodecylpiperidine hydrochloride by neutralizing the base with equimolar 1M HCl. Lyophilize to obtain the pure salt.
- Stock Solution & Internal Control: Prepare a 50 mM stock solution in ultra-pure Milli-Q water. Validation Check 1: Measure the pure solvent conductivity before addition; reject the baseline if it exceeds 2 µS/cm.
- Titration: In a thermostated vessel at exactly 25.0 ± 0.1 °C, add the stock solution incrementally to 50 mL of Milli-Q water.
- Equilibration: Stir for 2 minutes, halt stirring, and wait 1 minute before recording conductivity. Validation Check 2: Record values in both ascending (adding stock) and descending (diluting with water) directions to ensure no thermodynamic hysteresis.
- Mathematical Validation: Instead of visually estimating the intersection of two linear fits (which introduces operator bias), calculate the second derivative of the

  vs. Concentration curve. The exact CMC is strictly defined as the concentration at the inflection point where the second derivative reaches its maximum/minimum 6[6].

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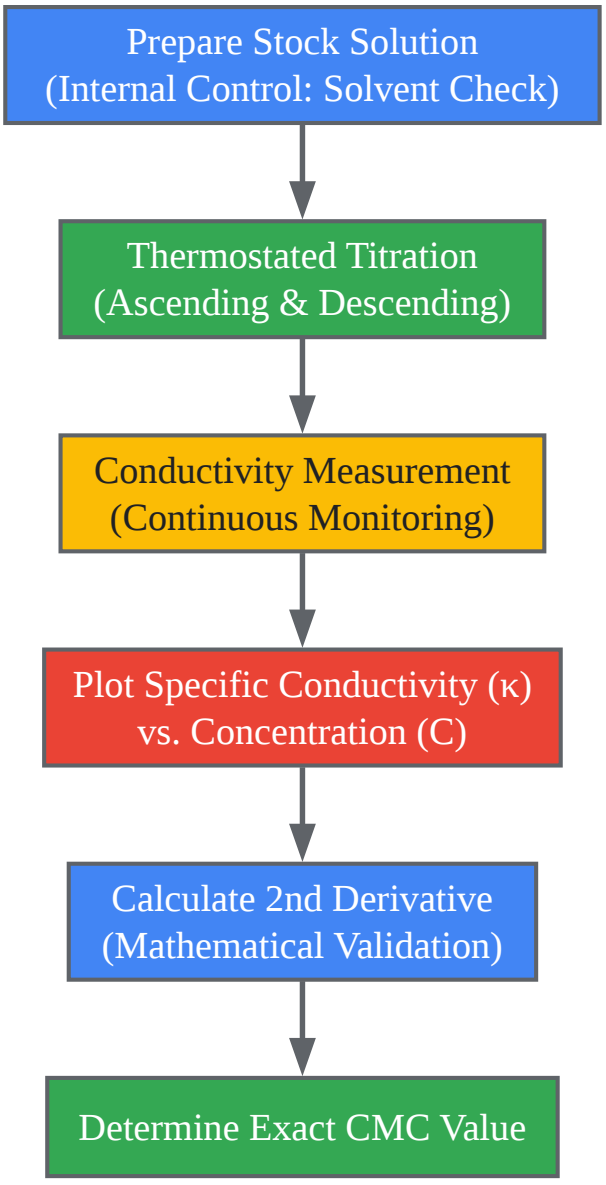

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Self-validating workflow for determining Critical Micelle Concentration.

Protocol B: Partition Coefficient (LogP) Determination via Shake-Flask Method

Principle: LogP dictates the molecule's lipophilicity, a critical parameter for predicting biological membrane permeability.

Step-by-Step Methodology:

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- Phase Saturation: Pre-saturate 1-octanol and 0.1 M phosphate buffer (pH 7.4) with each other by vigorous stirring for 24 hours.
- Solute Addition: Dissolve N-dodecylpiperidine in the octanol phase at three distinct concentrations (e.g., 1 mM, 5 mM, 10 mM). Validation Check 1: Testing multiple concentrations proves that the partition coefficient is independent of concentration, ruling out dimerization artifacts.
- Partitioning: Combine equal volumes of the spiked octanol and buffer in a glass vial. Shake mechanically for 60 minutes at 25 °C.
- Separation: Centrifuge at 3000 rpm for 15 minutes to break any micro-emulsions.
- Quantification & Mass Balance: Quantify the concentration in both phases using LC-MS. Validation Check 2 (Mass Balance): Calculate the total mass recovered. The sum of the solute in the aqueous and organic phases must equal the initial amount added (

). Failure indicates adsorption to the glass vial or chemical degradation.

Applications in Antimicrobial and Materials Science

Beyond its fundamental thermodynamic properties, N-dodecylpiperidine serves as a critical synthetic precursor. Oxidation of the tertiary amine yields N-dodecylpiperidine-N-oxide, an amine oxide surfactant. These specific derivatives exhibit potent antimicrobial and fungicidal activity. Mechanistically, the 12-carbon aliphatic chain intercalates into bacterial and fungal lipid bilayers, causing severe membrane disorganization, loss of refractility, and subsequent protoplast lysis 7[7].

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